

GAK inhibitor 49 hydrochloride solubility and stability issues

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Compound of Interest

Compound Name: GAK inhibitor 49 hydrochloride

Cat. No.: B8144741

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GAK Inhibitor 49 Hydrochloride: Technical Support Center

For researchers, scientists, and drug development professionals utilizing **GAK inhibitor 49 hydrochloride**, this technical support center provides essential information on its solubility and stability. Below you will find troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **GAK inhibitor 49 hydrochloride** and what is its primary mechanism of action?

A1: **GAK inhibitor 49 hydrochloride** is a potent and highly selective ATP-competitive inhibitor of cyclin G-associated kinase (GAK).^{[1][2][3]} It has a K_i of 0.54 nM and a cellular IC_{50} of 56 nM.^{[1][2][3]} GAK is a serine/threonine kinase that plays a crucial role in clathrin-mediated membrane trafficking. By inhibiting GAK, this compound can be used to study its role in various cellular processes, including viral entry and cancer biology.^{[4][5][6]}

Q2: What are the recommended storage conditions for **GAK inhibitor 49 hydrochloride**?

A2: Proper storage is critical to maintain the integrity of the compound. For long-term storage, it is recommended to store the solid form at -20°C for up to 3 years. Stock solutions should be

aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to 1 year or at -20°C for up to 1 month.[1][7]

Q3: My **GAK inhibitor 49 hydrochloride** will not fully dissolve. What can I do?

A3: If you are experiencing solubility issues, several factors could be at play. Ensure you are using a suitable solvent and concentration as detailed in the solubility data tables below. For challenging dissolutions, gentle heating and/or sonication can be used to aid the process.[2] It is also crucial to use fresh, anhydrous solvents, especially DMSO, as the presence of moisture can reduce solubility.[7]

Q4: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer. How can I prevent this?

A4: This is a common issue for compounds with low aqueous solubility. To mitigate precipitation, it is recommended to use a co-solvent system. For in vivo studies, formulations with PEG300, Tween-80, and saline, or with corn oil, have been shown to yield clear solutions. [1][2] For in vitro assays, consider using a lower final concentration of the compound or increasing the percentage of DMSO in the final solution, while being mindful of its potential effects on the cells.

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **GAK inhibitor 49 hydrochloride**.

Issue 1: Inconsistent experimental results.

- Possible Cause: Compound degradation due to improper storage or handling.
- Solution: Review the storage conditions of both the solid compound and stock solutions. Ensure that stock solutions are not subjected to repeated freeze-thaw cycles. Prepare fresh dilutions from a new stock aliquot for each experiment.

Issue 2: Low potency observed in cellular assays compared to in vitro data.

- Possible Cause: The cellular IC50 can be influenced by factors such as cell membrane permeability and competition with intracellular ATP.[8]
- Solution: Optimize the incubation time and concentration of the inhibitor. Ensure that the observed effect is not due to non-specific toxicity by including appropriate controls.

Issue 3: Difficulty in achieving the desired concentration for in vivo studies.

- Possible Cause: The hydrochloride salt may have different solubility characteristics compared to the free base.
- Solution: Refer to the provided in vivo formulation protocols. The use of excipients like PEG300, Tween-80, and SBE- β -CD can significantly improve solubility and bioavailability.[2]

Data Presentation

Solubility Data

Solvent	Concentration (mg/mL)	Molarity (mM)	Notes
DMSO	74	199.78	Use fresh, anhydrous DMSO as moisture can reduce solubility. [7]
Ethanol	6	16.19	
Water	Insoluble	Insoluble	

In Vivo Formulation Solubility

Formulation	Concentration (mg/mL)	Appearance
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08	Clear Solution
10% DMSO, 90% (20% SBE- β -CD in Saline)	2.08	Suspended Solution (requires sonication)
10% DMSO, 90% Corn Oil	≥ 2.08	Clear Solution

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[9\]](#)

Stability and Storage

Form	Storage Temperature (°C)	Duration
Powder	-20	3 years
Stock Solution in Solvent	-80	1 year
Stock Solution in Solvent	-20	1 month

Data compiled from multiple sources.[\[1\]](#)[\[7\]](#)

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

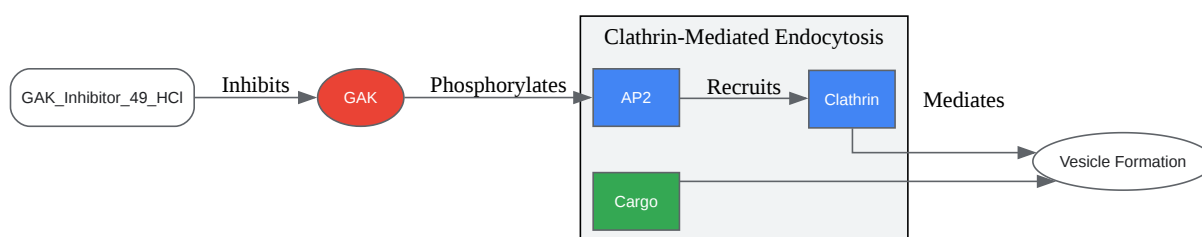
- **Weighing:** Accurately weigh the required amount of **GAK inhibitor 49 hydrochloride** powder.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- **Dissolution:** Vortex the solution until the compound is fully dissolved. Gentle warming or sonication can be applied if necessary.
- **Storage:** Aliquot the stock solution into single-use vials and store at -80°C.

Protocol for In Vivo Formulation (Clear Solution)

This protocol yields a clear solution of ≥ 1.43 mg/mL.[1]

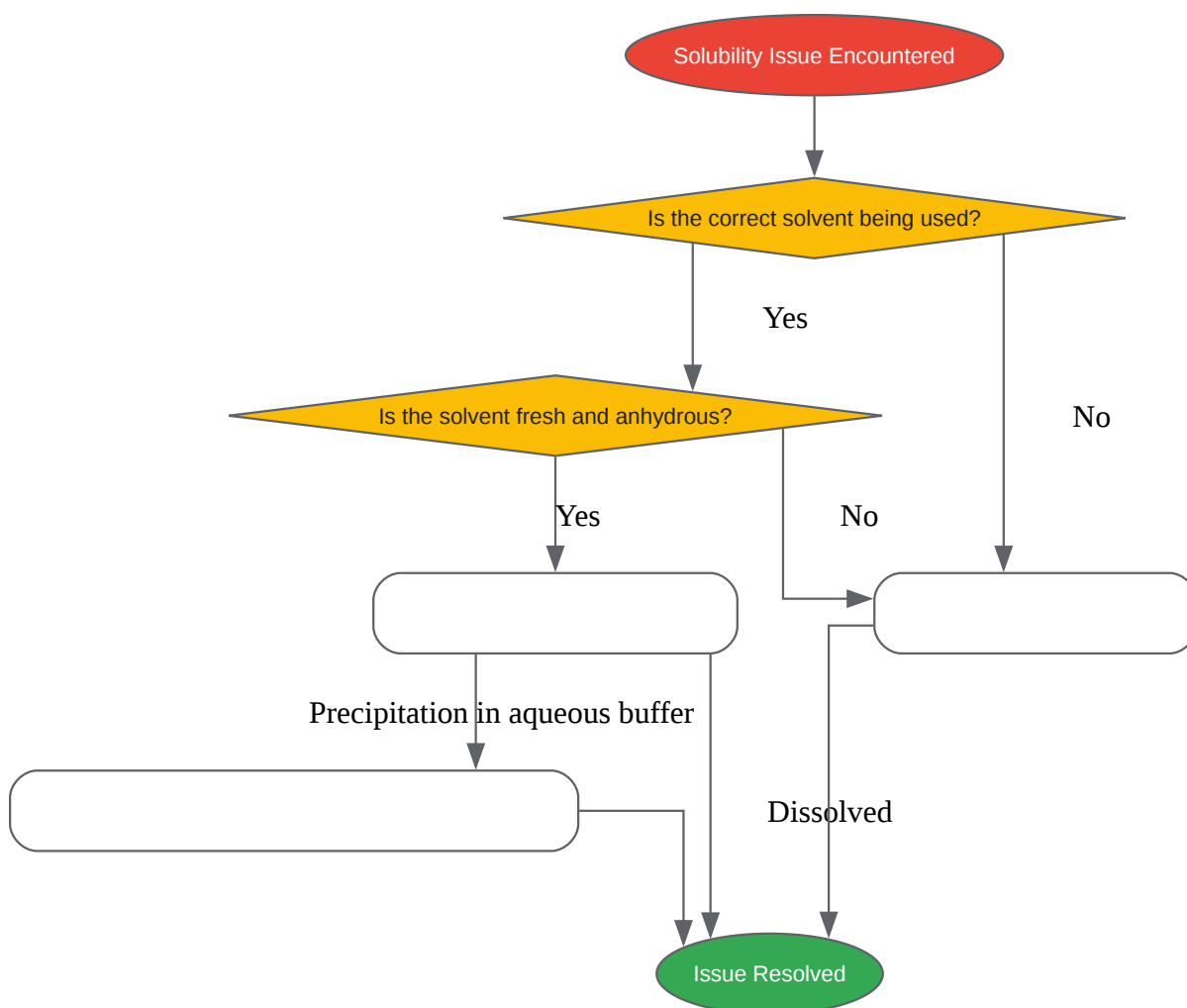
- Prepare Stock: Prepare a 14.3 mg/mL stock solution of **GAK inhibitor 49 hydrochloride** in DMSO.
- Mixing: For a 1 mL final volume, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.
- Add Surfactant: Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Final Dilution: Add 450 μ L of Saline to bring the final volume to 1 mL.

Visualizations



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Caption: Signaling pathway of GAK in clathrin-mediated endocytosis and its inhibition by **GAK inhibitor 49 hydrochloride**.



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Caption: Troubleshooting workflow for addressing solubility issues with **GAK inhibitor 49 hydrochloride**.

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